

3-Pyridinesulfonate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Pyridinesulfonate

Cat. No.: B15499124

[Get Quote](#)

CAS Number: 636-73-7 Molecular Formula: $C_5H_5NO_3S$ Molecular Weight: 159.16 g/mol [\[1\]](#)[\[2\]](#)

This technical guide provides an in-depth overview of **3-Pyridinesulfonate**, also known as 3-Pyridinesulfonic acid, a versatile heterocyclic organic compound. It serves as a crucial building block and intermediate in a wide range of applications, from pharmaceutical synthesis to materials science.[\[3\]](#)[\[4\]](#)[\[5\]](#) This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and key applications.

Physicochemical and Quantitative Data

The following tables summarize the key physicochemical and quantitative data for 3-Pyridinesulfonic acid.

Property	Value	Reference
CAS Number	636-73-7	[1][6][7]
Molecular Formula	C ₅ H ₅ NO ₃ S	[1][6]
Molecular Weight	159.16 g/mol	[1][6][7]
Appearance	White to off-white crystalline powder	[1]
Melting Point	>300 °C	[1][2]
Solubility	Soluble in water	[1]
Purity	≥98%	[6]

Synthesis of 3-Pyridinesulfonic Acid

The industrial production of 3-Pyridinesulfonic acid is a multi-step process that typically begins with the oxidation of 3-chloropyridine. This is followed by a sulfonation step and subsequent reduction to yield the final product.[8]

Experimental Protocol: Synthesis from 3-Chloropyridine

This protocol outlines a common method for the synthesis of 3-Pyridinesulfonic acid.

Step 1: Oxidation of 3-Chloropyridine to 3-Chloro-pyridine-N-oxide

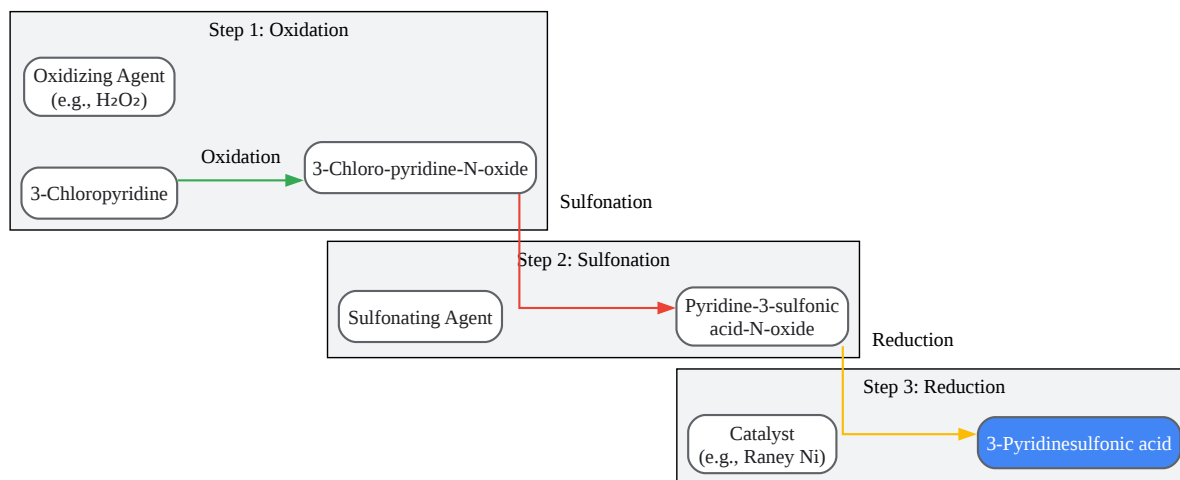
- Dissolve 3-chloropyridine in a suitable solvent, such as acetic acid.
- Add an oxidizing agent, for instance, hydrogen peroxide, to the solution. This reaction is typically carried out at a controlled temperature, ranging from room temperature up to approximately 100°C.[8]
- The resulting 3-chloro-pyridine-N-oxide can be separated from the reaction mixture using solvents or by precipitation with inorganic or organic bases.[8]

Step 2: Sulfonation of 3-Chloro-pyridine-N-oxide

- The separated 3-chloro-pyridine-N-oxide is then reacted with a sulfonating agent.
- This reaction introduces the sulfonic acid group onto the pyridine ring, forming pyridine-3-sulfonic acid-N-oxide.

Step 3: Reduction of Pyridine-3-sulfonic acid-N-oxide

- The pyridine-3-sulfonic acid-N-oxide intermediate is then reduced to remove the N-oxide.
- A common method for this step is catalytic hydrogenation.
- The crude solution of pyridine-3-sulfonic acid-N-oxide can be made alkaline with sodium hydroxide and then hydrogenated in the presence of a catalyst like Raney nickel.[8]
- The hydrogenation is typically carried out at elevated temperatures (e.g., 100°C) and pressures (e.g., 7 bars).[8]
- After the reaction is complete, the catalyst is filtered off, and the 3-Pyridinesulfonic acid is isolated from the solution.



[Click to download full resolution via product page](#)

Synthetic pathway for 3-Pyridinesulfonic acid.

Applications in Research and Drug Development

3-Pyridinesulfonic acid is a valuable precursor in the synthesis of a variety of organic molecules. Its utility stems from the presence of both a pyridine ring, a common scaffold in pharmaceuticals, and a sulfonic acid group, which can be used to modulate solubility and for further chemical transformations.^{[3][4]}

Pharmaceutical Intermediate

While 3-Pyridinesulfonic acid itself is not typically the active pharmaceutical ingredient, it serves as a key intermediate in the production of various drugs.^[1] Notably, it is recognized as an impurity of Vonoprazan, a potassium-competitive acid blocker used for treating acid-related gastrointestinal disorders.^[9] This highlights its role as a building block in the synthesis of

complex pharmaceutical compounds. The pyridine moiety is a prevalent feature in many FDA-approved drugs due to its ability to engage in hydrogen bonding and π - π stacking interactions with biological targets, thereby enhancing binding affinity and specificity.[\[10\]](#)

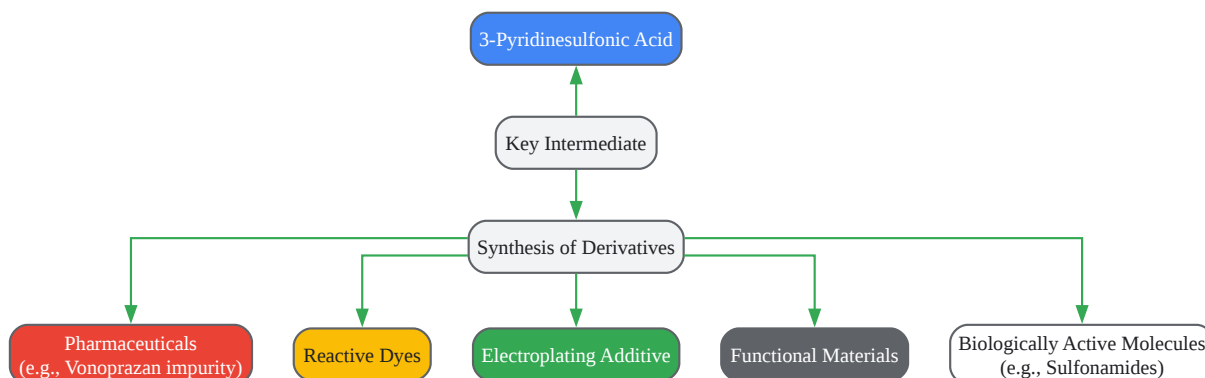
Other Industrial Applications

Beyond its role in pharmaceuticals, 3-Pyridinesulfonic acid has several other industrial applications:

- **Electroplating:** It is used as an additive in electroplating baths to improve the quality and uniformity of metal coatings.[\[1\]](#)
- **Dyes:** It is an intermediate in the manufacturing of water-soluble reactive dyes.[\[4\]](#)[\[8\]](#)
- **Catalysis:** The sulfonic acid group contributes to its use in catalyst development, where it can enhance catalytic activity and selectivity.[\[4\]](#)
- **Materials Science:** It is employed in modifying biomolecules and in the creation of novel functional materials.[\[4\]](#)

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information detailing the specific biological activities or signaling pathways directly modulated by 3-Pyridinesulfonic acid as a standalone molecule. Its primary role in the life sciences appears to be that of a chemical intermediate. However, the broader class of pyridine-containing compounds exhibits a vast range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[\[11\]](#) Derivatives of pyridinesulfonamides, which can be synthesized from 3-Pyridinesulfonic acid, are known to act as inhibitors of enzymes such as carbonic anhydrase.[\[12\]](#) Further research is needed to elucidate any intrinsic biological effects of 3-Pyridinesulfonic acid itself.



[Click to download full resolution via product page](#)

Role of 3-Pyridinesulfonic acid as a key intermediate.

Safety and Handling

3-Pyridinesulfonic acid is a corrosive substance and should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It is important to avoid inhalation of dust and contact with skin and eyes. Store in a cool, dry, and well-ventilated area away from incompatible materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Pyridinesulfonic acid, CAS 636-73-7, C₅H₅NO₃S [mallakchemicals.com]
- 2. 3-Pyridinesulfonic acid | 636-73-7 [chemicalbook.com]
- 3. Page loading... [guidechem.com]

- 4. nbinno.com [nbinno.com]
- 5. 3-Pyridinesulfonic acid | 636-73-7 | Benchchem [benchchem.com]
- 6. scbt.com [scbt.com]
- 7. 3-吡啶磺酸 ≥98.0% (T) | Sigma-Aldrich [sigmaaldrich.com]
- 8. US5082944A - Production of pyridine-3-sulfonic acid - Google Patents [patents.google.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Pyrazolo[4,3-c]pyridine Sulfonamides as Carbonic Anhydrase Inhibitors: Synthesis, Biological and In Silico Studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Pyridinesulfonate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15499124#3-pyridinesulfonate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com